

# Section 1: Integrated Hazard Assessment and Predicted GHS Classification

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## Compound of Interest

Compound Name: 5-Ethynyl-2-(propan-2-yloxy)pyridine

CAS No.: 1824407-34-2

Cat. No.: B1431380

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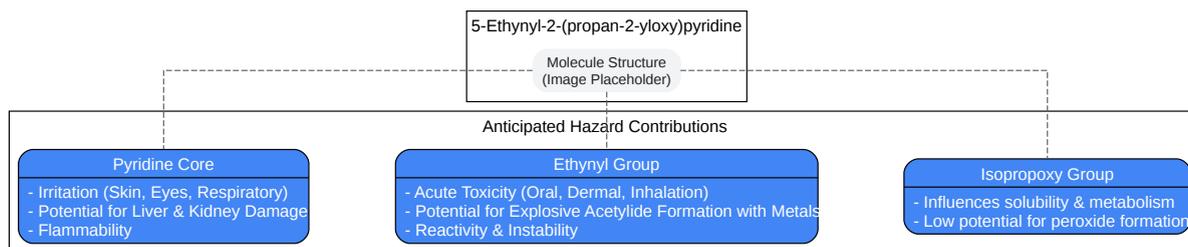
A thorough analysis of the structural motifs of **5-Ethynyl-2-(propan-2-yloxy)pyridine** suggests a compound that requires careful handling. The primary hazards are anticipated to arise from the pyridine core, known for its potential organ toxicity and irritant properties, and the reactive ethynyl group, which can impart acute toxicity and explosive instability under certain conditions. [1][2][3] The isopropoxy group is expected to primarily influence the compound's physical properties.

Based on this structural analysis, the following Globally Harmonized System (GHS) classification is predicted.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Predicted Category 3/4	H301/H302: Toxic or Harmful if swallowed
Acute Toxicity, Dermal	Predicted Category 3/4	H311/H312: Toxic or Harmful in contact with skin
Acute Toxicity, Inhalation	Predicted Category 3/4	H331/H332: Toxic or Harmful if inhaled
Skin Corrosion / Irritation	Predicted Category 2	H315: Causes skin irritation
Serious Eye Damage / Eye Irritation	Predicted Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Predicted Category 3	H335: May cause respiratory irritation
Flammable Liquids	Predicted Category 4	H227: Combustible liquid

## Section 2: Structural Hazard Deconstruction

The rationale for the predicted hazard classification is based on the distinct contributions of the molecule's three primary functional domains.



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Caption: Structural deconstruction of the target molecule into its key hazard-contributing moieties.

## The Pyridine Core

The foundational pyridine structure is a well-characterized heterocycle.[4][5] Pyridine itself is a flammable liquid with a pungent, unpleasant odor.[1][6] Toxicological data indicate that overexposure can cause irritation to the skin, eyes, and respiratory tract.[1] Systemically, chronic exposure has been linked to liver and kidney damage.[1][7] Therefore, all handling procedures must assume the potential for similar organ toxicity and irritant effects.

## The Terminal Ethynyl Group

The ethynyl (acetylenic) group is the most significant contributor to predicted acute toxicity and reactivity. Data for the closely related 2-(5-Ethynylthien-2-yl)pyridine show GHS classifications of "Toxic if swallowed," "Toxic in contact with skin," and "Toxic if inhaled." [2][3] This suggests that the ethynylpyridine moiety is of high concern for acute toxic effects. Furthermore, terminal alkynes can form explosive metal acetylides, particularly with heavy metals like copper, silver, and mercury. This necessitates stringent controls to avoid contact with incompatible metals, especially in purification and distillation apparatus.

## The 2-Isopropoxy Substituent

The isopropoxy group is primarily a modulator of the compound's physicochemical properties, such as its boiling point (predicted at  $228.2 \pm 25.0$  °C) and density (predicted at  $1.02$  g/cm<sup>3</sup>). [8] While some ethers are notorious for forming explosive peroxides upon storage, the risk for an aryl-isopropyl ether is generally lower than for substances like diethyl ether or tetrahydrofuran. However, as a matter of best practice, peroxide formation should not be entirely discounted, especially for aged samples.

## Section 3: Safe Handling and Exposure Control Protocols

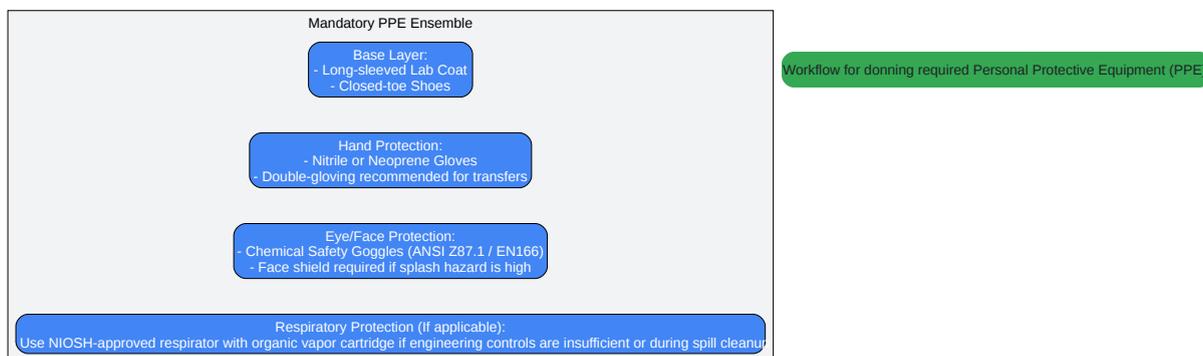
A multi-layered approach to safety, combining engineering controls, rigorous personal protective equipment, and strict chemical hygiene, is mandatory.

## Engineering Controls

All manipulations of **5-Ethynyl-2-(propan-2-yloxy)pyridine**, including weighing, transfers, and reaction setup, must be performed within a certified chemical fume hood to prevent inhalation of vapors or aerosols.[9] The work area should be equipped with an emergency eyewash station and a safety shower.[1] For transfers, containers should be bonded and grounded to mitigate the risk of static discharge, which could ignite combustible vapors.[1]

## Personal Protective Equipment (PPE) Protocol

A complete PPE ensemble is required to prevent dermal, ocular, and respiratory exposure. The following protocol outlines the minimum required protection.



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Caption: Required Personal Protective Equipment (PPE) ensemble for handling the compound.

### Step-by-Step PPE Protocol:

- **Base Protection:** Don a flame-resistant lab coat over personal clothing, ensuring it is fully buttoned. Wear closed-toe shoes made of a non-porous material.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile) at all times.<sup>[10]</sup> For transfers of significant quantities, consider double-gloving. Inspect gloves for any signs of degradation or puncture before use.
- **Eye and Face Protection:** Wear chemical safety goggles that meet OSHA or European standards.<sup>[10]</sup> If there is a significant splash hazard, a full-face shield must be worn in addition to goggles.
- **Respiratory Protection:** While engineering controls should be the primary means of protection, a NIOSH-approved respirator with an organic vapor cartridge should be available for emergency situations, such as a large spill or a failure of the primary ventilation system.<sup>[11]</sup>

## Chemical Hygiene

Avoid all direct contact with the chemical.<sup>[10]</sup> Do not eat, drink, or smoke in laboratory areas.<sup>[9]</sup> Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday. Contaminated clothing should be removed immediately and laundered before reuse.<sup>[9]</sup>

## Section 4: Emergency and First-Aid Procedures

Rapid and correct response to an exposure or spill is critical.

Exposure Route	First-Aid Protocol
Inhalation	Immediately move the affected person to fresh air.[11] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[10]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[11] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[9] Rinse mouth with water. If the person is conscious, have them drink plenty of water.[10] Seek immediate medical attention.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[10]
- Hazards from Combustion: Combustion may produce toxic gases, including carbon monoxide, carbon dioxide, and nitrogen oxides (NO<sub>x</sub>).[10]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

#### Accidental Release Measures:

- Evacuate all non-essential personnel from the area and ensure adequate ventilation.
- Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[9]

- Wearing the full PPE ensemble described in Section 3.2, contain the spill.
- Absorb the spilled material with an inert, non-combustible absorbent such as vermiculite, sand, or silica gel.[9] Do not use combustible materials like sawdust.[1]
- Collect the absorbed material into a suitable, sealed container for hazardous waste disposal. [2]

## Section 5: Storage and Stability

Proper storage is essential to maintain chemical integrity and prevent hazardous reactions.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.[1][9] Keep the container tightly closed.[10] Consideration should be given to storing under an inert atmosphere (e.g., nitrogen or argon) to prevent potential degradation.
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and heavy metals or their salts, which could catalyze explosive decomposition of the ethynyl group.[1][10]

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